

An In-Depth Technical Guide to 2-Mercaptonicotinonitrile for Advanced Research Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Mercaptonicotinonitrile

CAS No.: 52505-45-0

Cat. No.: B1308631

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This guide provides researchers, scientists, and drug development professionals with a comprehensive technical overview of **2-mercaptonicotinonitrile**. It moves beyond a simple catalog listing to offer practical, field-tested insights into supplier selection, quality validation, safe handling, and core chemical properties relevant to its application in synthesis and discovery.

Introduction: The Role of 2-Mercaptonicotinonitrile in Modern Synthesis

2-Mercaptonicotinonitrile, also known as 3-Cyano-2-mercaptopyridine or 3-Cyanopyridine-2-thiol, is a heterocyclic compound featuring a pyridine ring substituted with both a nitrile and a thiol group.^[1] This unique bifunctional architecture makes it a valuable building block in medicinal chemistry and materials science. Its pyridine core is a common scaffold in pharmacologically active molecules, while the nucleophilic thiol and the electrophilic nitrile functionalities offer versatile handles for a wide range of chemical transformations.

Understanding the quality and characteristics of the commercially available starting material is a critical first step for any research program relying on this intermediate.

Sourcing and Supplier Landscape

The procurement of high-quality reagents is paramount to experimental reproducibility. Several reputable chemical suppliers offer **2-mercaptonicotinonitrile**, typically for research and development purposes.^[2] When selecting a supplier, key considerations include purity, available quantities, documentation (Certificate of Analysis, SDS), and consistency between lots.

Below is a comparative summary of offerings from prominent suppliers. Note that availability and specifications are subject to change, and direct verification is always recommended.

Table 1: Comparison of Commercial Suppliers for **2-Mercaptonicotinonitrile**

Supplier	Product Name	CAS Number	Molecular Weight	Purity/Assay	Form	Key Documents
Sigma-Aldrich	2-Mercaptopyridine-3-carbonitrile	52505-45-0	136.17 g/mol	95%	Solid	Safety Data Sheet (SDS), Certificate of Analysis (COA)
Amerigo Scientific	2-Mercaptopyridine-3-carbonitrile	52505-45-0	136.17 g/mol	95%	-	General Product Page[1]
CP Lab Safety	2-Mercaptopyridine-3-carbonitrile	52505-45-0	136.17 g/mol	min 95%	-	Product Page[2]
ChemicalBook	MERCAPT ONICOTIN ONITRILE	-	136.17 g/mol	-	-	Aggregator Listing[3]

Note: This table is illustrative. Researchers should always consult the supplier's specific product page and documentation for the most current data.

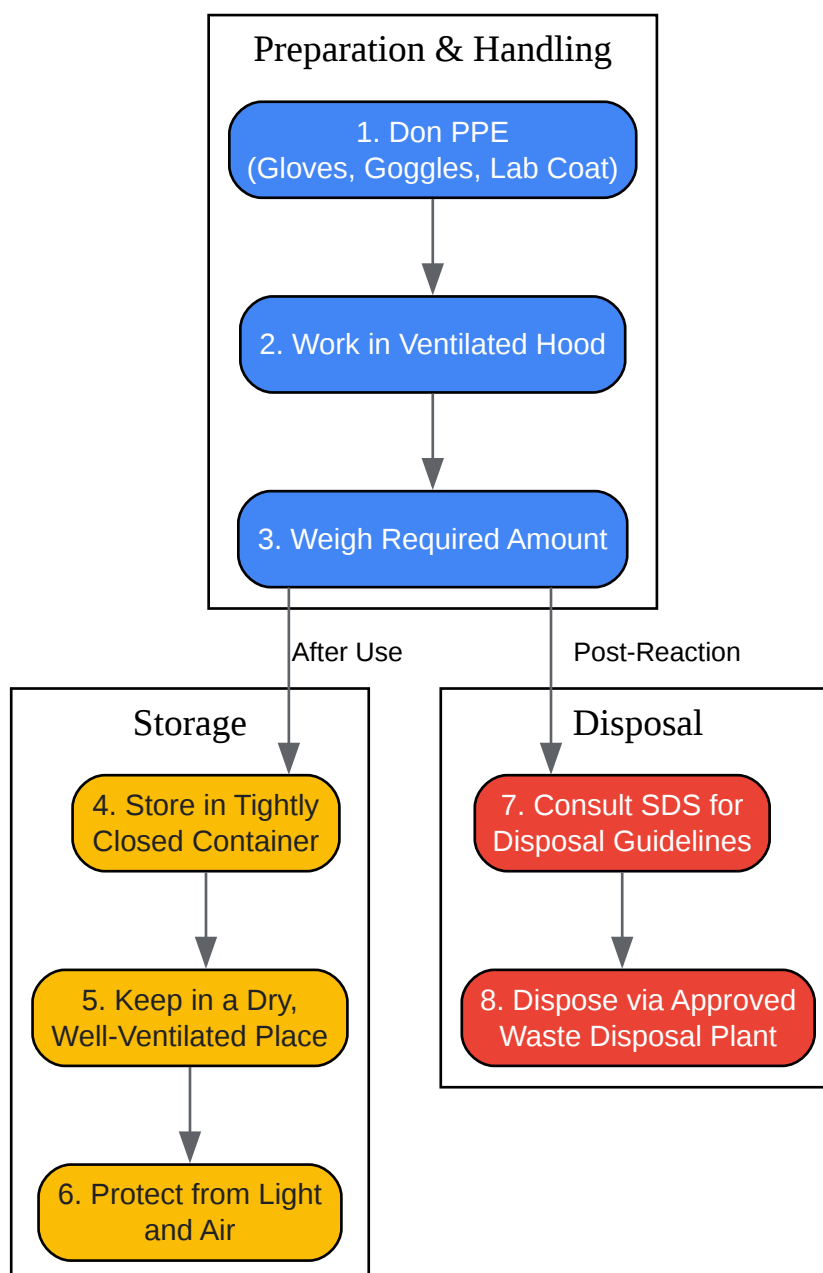
Chemical Properties and Structural Insights

A foundational understanding of the molecule's chemical behavior is essential for its effective use. **2-Mercaptonicotinonitrile** exists in a tautomeric equilibrium between the thiol form and the thione form (pyridinethione). This equilibrium can be influenced by the solvent and pH, which has significant implications for its reactivity in synthetic protocols.

Caption: Thiol-Thione tautomerism of **2-mercaptonicotinonitrile**.

Laboratory Workflow: From Receipt to Reaction

Proper handling and storage are critical for maintaining the integrity of **2-mercaptonicotinonitrile** and ensuring laboratory safety. The compound is often described as an irritant and toxic if swallowed.^[4] Adherence to a strict workflow is a self-validating system for safety and experimental success.



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Caption: Standard laboratory workflow for handling **2-mercaptonicotinonitrile**.

Key Handling & Storage Protocols:

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, gloves, and a lab coat.[4][5]
- Ventilation: Handle the solid material exclusively in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.[5][6]
- Storage Conditions: The compound should be stored in a tightly sealed container to prevent moisture absorption, as some pyridine derivatives can be hygroscopic.[6][7] Store in a dry, well-ventilated place, often under an inert atmosphere (e.g., argon) and protected from light. [6] Recommended storage temperatures may vary, with some suppliers suggesting 2-8 °C. [6]
- First Aid: In case of contact, follow standard first-aid measures. For skin contact, wash thoroughly with soap and water.[5][8] For eye contact, rinse cautiously with water for several minutes.[5][8] If inhaled, move the person to fresh air.[6][7] If swallowed, get immediate medical attention.[4]
- Disposal: Dispose of contents and container to an approved waste disposal facility in accordance with local, regional, and national regulations.[4][5]

Quality Control: A Protocol for Purity Verification

While suppliers provide a Certificate of Analysis, independent verification of purity is a cornerstone of good scientific practice, especially before commencing large-scale synthesis or sensitive screening assays. High-Performance Liquid Chromatography (HPLC) is a versatile and widely used technique for this purpose.

Experimental Protocol: HPLC Purity Analysis

This protocol is a representative method for assessing the purity of a newly acquired batch of **2-mercaptonicotinonitrile**.

Objective: To determine the purity of a **2-mercaptonicotinonitrile** sample by percentage area.

Materials:

- **2-mercaptonicotinonitrile** sample
- Acetonitrile (HPLC grade)
- Deionized water (18 MΩ·cm)
- Formic acid (reagent grade)
- Volumetric flasks, pipettes, vials
- HPLC system with UV detector

Methodology:

- Mobile Phase Preparation:
 - Mobile Phase A: 0.1% Formic acid in Water.
 - Mobile Phase B: 0.1% Formic acid in Acetonitrile.
 - Filter both phases through a 0.22 μm filter and degas.
- Standard Solution Preparation:
 - Accurately weigh approximately 10 mg of the **2-mercaptonicotinonitrile** standard into a 100 mL volumetric flask.
 - Dissolve and dilute to volume with a 50:50 mixture of Mobile Phase A and B to create a stock solution of 100 μg/mL.
 - Prepare a working standard of 10 μg/mL by diluting the stock solution.
- Sample Solution Preparation:
 - Prepare the sample solution using the same procedure as the standard solution.
- Chromatographic Conditions:

- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).
- Flow Rate: 1.0 mL/min.
- Injection Volume: 10 µL.
- Detection Wavelength: 280 nm (based on typical absorbance for similar structures, may require optimization)[9].
- Column Temperature: 30 °C.
- Gradient Program:

Time (min)	% Mobile Phase A	% Mobile Phase B
0.0	95	5
20.0	5	95
25.0	5	95
25.1	95	5

| 30.0 | 95 | 5 |

- Analysis and Data Interpretation:
 - Inject a blank (diluent), followed by the standard solution, and then the sample solution.
 - Identify the peak corresponding to **2-mercaptonicotinonitrile** based on the retention time of the standard.
 - Calculate the purity by the area percentage method: Purity (%) = (Area of Main Peak / Total Area of All Peaks) * 100.
 - The presence of significant secondary peaks may indicate impurities from the synthesis or degradation products, necessitating further characterization by techniques like LC-MS/MS. [10]

This protocol provides a robust, self-validating system to ensure the quality of the starting material, directly impacting the reliability of downstream experimental results.

Conclusion

2-Mercaptonicotinonitrile is a potent synthetic intermediate whose effective use begins with informed sourcing and rigorous quality assessment. By partnering with reliable commercial suppliers and implementing stringent in-house validation and handling protocols, researchers can ensure the integrity and reproducibility of their work. This guide serves as a foundational resource, blending supplier data with the practical, experience-driven insights necessary for success in the modern research environment.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to 2-Mercaptonicotinonitrile for Advanced Research Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1308631/docs#an-in-depth-technical-guide-to-2-mercaptonicotinonitrile-for-advanced-research-applications>]

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